

# commercial availability and suppliers of 2-Fluorophenetole

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## Compound of Interest

Compound Name: 2-Fluorophenetole

Cat. No.: B1584092

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An In-depth Technical Guide to **2-Fluorophenetole** for Researchers and Drug Development Professionals

## Compound Profile: 2-Fluorophenetole

**2-Fluorophenetole**, systematically named 1-ethoxy-2-fluorobenzene, is an aromatic ether distinguished by the presence of a fluorine atom ortho to the ethoxy group on the benzene ring. [1] This substitution pattern imparts unique physicochemical properties that are highly valuable in the synthesis of complex organic molecules.

The strategic incorporation of fluorine into molecular scaffolds is a cornerstone of modern medicinal chemistry.[2] Fluorine's high electronegativity and small atomic radius can significantly modulate a molecule's metabolic stability, lipophilicity, binding affinity to biological targets, and pKa, making fluorinated intermediates like **2-Fluorophenetole** sought-after precursors for novel pharmaceuticals and agrochemicals.[2]

### Key Chemical Properties:

- CAS Number: 451-80-9[1][3][4][5]
- Molecular Formula: C<sub>8</sub>H<sub>9</sub>FO[1][3][4][5]
- Molecular Weight: 140.16 g/mol [1][3]
- Synonyms: 1-Ethoxy-2-fluorobenzene, o-Fluorophenetole[1][3]

## Commercial Availability and Sourcing

**2-Fluorophenetole** is available from a range of specialty chemical suppliers, catering to both research and development (R&D) and industrial-scale needs. When sourcing this intermediate, it is crucial for researchers and procurement managers to consider purity, available quantities, and the supplier's ability to provide comprehensive documentation, such as a Certificate of Analysis (CoA).

Below is a summary of representative suppliers for **2-Fluorophenetole**:

Supplier	Product Number	Purity	Available Quantities
Sigma-Aldrich	Varies by region	Typically ≥98%	Gram to kilogram scale
Aromsyn Co., Ltd.	AS02636	> 97%	Gram to kilogram scale (custom synthesis available) <sup>[3]</sup>
SynQuest Laboratories	2607-3-42	98%	Gram to kilogram scale <sup>[5]</sup>

Note: Availability and product specifications are subject to change. It is recommended to consult directly with suppliers for the most current information.

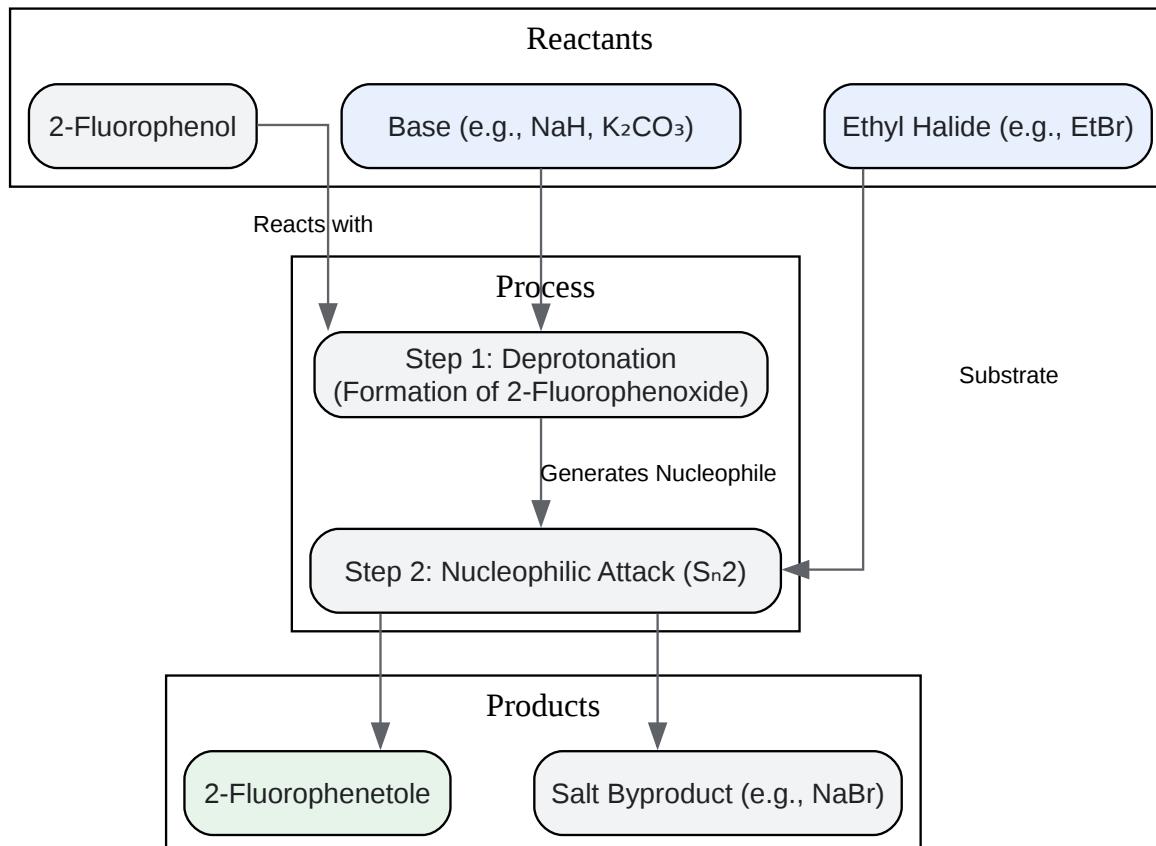
## Synthesis of 2-Fluorophenetole: A Methodological Overview

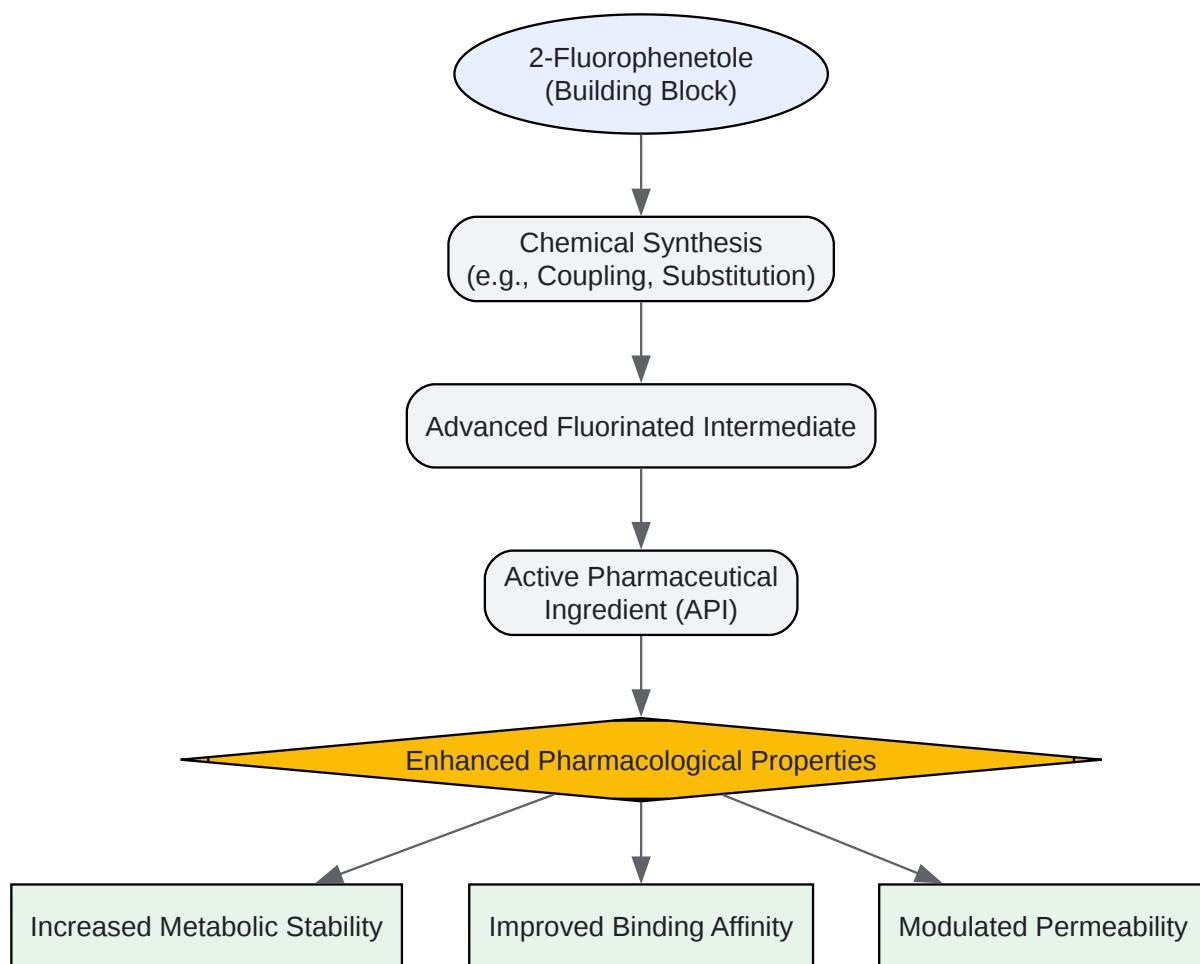
The most direct and widely employed method for synthesizing **2-Fluorophenetole** is the Williamson ether synthesis. This robust S<sub>N</sub>2 reaction provides a reliable pathway for forming the ether linkage by reacting an alkoxide with a suitable alkyl halide.<sup>[6][7][8][9]</sup>

### The Williamson Ether Synthesis Approach

In this context, the synthesis involves the deprotonation of 2-fluorophenol to form the corresponding 2-fluorophenoxyde ion. This nucleophilic phenoxide then attacks an ethylating

agent, such as ethyl bromide or ethyl iodide, to yield **2-Fluorophenetole**. The reaction is favored by using a primary alkyl halide to minimize competing elimination reactions.[8][9]





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## References

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